Application Notes and Protocols for FINQUAT CT in Hair Care Formulations

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Compound of Interest	
Compound Name:	FINQUAT CT
Cat. No.:	B1179535

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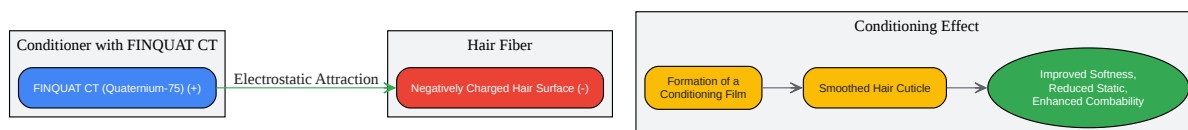For Researchers, Scientists, and Drug Development Professionals

Introduction to **FINQUAT CT (Quaternium-75)**

FINQUAT CT, with the INCI name Quaternium-75, is a high-performance cationic conditioning agent extensively utilized in a variety of hair care formulations.[1][2][3] As a quaternary ammonium compound, it possesses a high cationic charge density, which is fundamental to its efficacy in hair conditioning.[4] This property allows it to effectively neutralize the negative charges on the hair surface, which are often exacerbated by chemical treatments and daily grooming, leading to a reduction in static and flyaway hair.[5][6] **FINQUAT CT** is recognized for its ability to impart a soft, silky feel to the hair, improve manageability and detangling, and enhance overall hair texture without causing significant build-up.[7] Its compatibility with most commonly used anionic surfactants makes it a versatile ingredient in both rinse-off and leave-in hair care products.[4] Furthermore, it is noted for its low irritation potential, making it suitable for a wide range of hair and scalp types.[4]

Mechanism of Action

The primary mechanism of action of **FINQUAT CT** is based on the electrostatic attraction between its positively charged molecules and the negatively charged sites on the hair fiber surface. Hair, particularly when damaged, carries a net negative charge due to the deprotonation of amino acid residues in the keratin protein structure. The cationic nature of **FINQUAT CT** facilitates its deposition onto the hair shaft, forming a thin, conditioning film. This

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film smooths the hair cuticle, reducing friction between hair fibers, which in turn eases combing and enhances softness and shine.[6]

Mechanism of **FINQUAT CT** on Hair

Applications in Hair Care Formulations

FINQUAT CT is a versatile ingredient suitable for a wide array of hair care products, including:

- Rinse-off Conditioners: Provides excellent detangling, softness, and a silky after-feel.

- Leave-in Conditioners and Detanglers: Offers prolonged conditioning and manageability without a heavy or greasy feel.

- Conditioning Shampoos (2-in-1): Due to its compatibility with anionic surfactants, it can be incorporated to provide conditioning benefits from a shampoo chassis.

- Hair Masks and Treatments: Delivers intensive conditioning and repair to damaged hair.

- Styling Products: Can be included in mousses, creams, and lotions to improve hair feel and manageability during styling.

A typical starting formulation for a rinse-off hair conditioner is provided below:

Phase	Ingredient (INCI Name)	Function	% w/w
A	Deionized Water	Solvent	q.s. to 100
A	Glycerin	Humectant	2.00
A	Disodium EDTA	Chelating Agent	0.10
B	Cetearyl Alcohol	Thickener, Emollient	4.00
B	Behentrimonium Chloride	Conditioning Agent, Emulsifier	1.50
B	FINQUAT CT (Quaternium-75)	Conditioning Agent	1.00
C	Preservative	Preservative	q.s.
C	Fragrance	Fragrance	q.s.
C	Citric Acid	pH Adjuster	to pH 4.0-4.5

Procedure:

- Heat Phase A to 75°C.

- In a separate vessel, heat Phase B to 75°C.

- Add Phase B to Phase A with homogenization.

- Cool to 40°C with gentle mixing.

- Add ingredients of Phase C.

- Adjust pH if necessary.

Experimental Protocols and Performance Data

The following sections detail experimental protocols for evaluating the efficacy of **FINQUAT CT** in hair care formulations. The provided data are illustrative and representative of typical

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performance expectations.

Wet and Dry Combing Performance

Objective: To quantify the reduction in combing force on hair tresses treated with a conditioner containing **FINQUAT CT** compared to a control.

Protocol:

- Hair Tress Preparation: Use standardized virgin or bleached hair tresses.

- Baseline Measurement: Measure the initial combing force of the untreated tresses (wet and dry) using a texture analyzer equipped with a comb attachment.

- Treatment:

  - Control Group: Treat a set of tresses with a placebo conditioner (without **FINQUAT CT**).

  - Test Group: Treat another set of tresses with the conditioner containing 1% **FINQUAT CT**.

  - Apply a standardized amount of conditioner, leave on for 1 minute, and rinse thoroughly.

- Wet Combing Measurement: Immediately after rinsing, measure the combing force on the wet tresses.

- Drying: Allow the tresses to air dry overnight under controlled conditions.

- Dry Combing Measurement: Measure the combing force on the dry tresses.

- Data Analysis: Calculate the percentage reduction in combing force for both wet and dry conditions compared to the baseline.

Illustrative Performance Data:

Treatment	Average Wet Combing Force (N)	% Reduction (Wet)	Average Dry Combing Force (N)	% Reduction (Dry)
Untreated	2.50	-	1.80	-
Placebo Conditioner	1.75	30%	1.35	25%
Conditioner with 1% FINQUAT CT	0.88	65%	0.72	60%

Anti-Static Properties

Objective: To assess the ability of **FINQUAT CT** to reduce static charge on hair.

Protocol:

- Hair Tress Preparation: Use clean, dry hair tresses.

- Treatment: Treat hair tresses with the placebo and the 1% **FINQUAT CT** conditioner as described in the combing protocol.

- Static Charge Induction: Induce a static charge on the hair tresses by combing them a standardized number of times under controlled low humidity conditions.

- Measurement: Measure the static charge decay time using an electrostatic voltmeter. This measures the time it takes for the induced charge to dissipate to half of its initial value.

- Data Analysis: Compare the charge decay times of the treated tresses. A shorter decay time indicates better anti-static properties.

Illustrative Performance Data:

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Treatment	Initial Static Charge (kV)	Half-Life Decay Time (s)
Untreated	5.0	>120
Placebo Conditioner	4.8	95
Conditioner with 1% FINQUAT CT	4.5	25

Sensory Evaluation for Hair Softness

Objective: To evaluate the perceived softness of hair treated with a conditioner containing **FINQUAT CT** through a trained sensory panel.

Protocol:

- Panelist Training: Train a panel of at least 10 expert evaluators to identify and score hair attributes on a standardized scale (e.g., 1-10, where 1 is not soft and 10 is very soft).

- Sample Preparation: Prepare half-head samples on live models or use mannequin heads with full hair. One side is treated with the placebo conditioner, and the other with the 1% **FINQUAT CT** conditioner. The application should be blinded.

- Evaluation: Panelists evaluate the softness of the wet and dry hair on both sides of the head.

- Data Analysis: Analyze the scores statistically to determine if there is a significant difference in perceived softness between the two treatments.
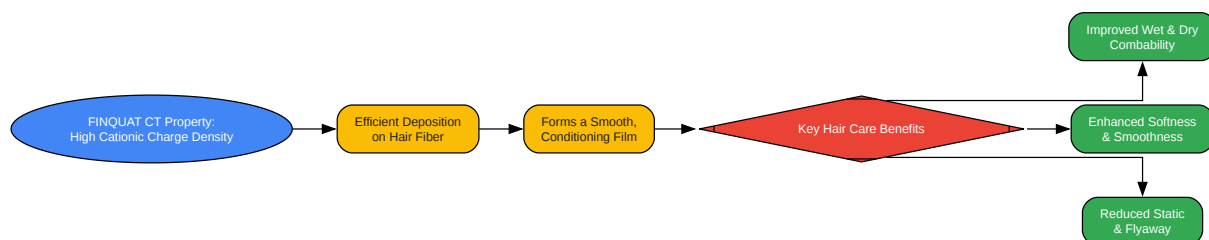
Illustrative Performance Data:

Treatment	Average Wet Softness Score (1-10)	Average Dry Softness Score (1-10)
Placebo Conditioner	5.5	6.0
Conditioner with 1% FINQUAT CT	8.0	8.5

Experimental Workflow and Logical Relationships

The following diagrams illustrate the typical workflow for evaluating a hair care formulation containing **FINQUAT CT** and the logical relationship between its properties and the resulting benefits.

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